Technical Deep Dive: Fura PE-3 Potassium Salt

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*FURA PE-3 POTASSIUM SALT*
CAS No.:	*172890-83-4*
Cat. No.:	*B573406*

Get Quote

High-Fidelity Calcium Imaging for Long-Term Cytosolic Retention[1][2][3]

Executive Summary

Fura PE-3 Potassium Salt (also known as Fura-2 Leakage Resistant or Fura-2 LR) is a second-generation, ratiometric calcium indicator designed to overcome the primary failure mode of standard Fura-2: dye leakage and compartmentalization.[1][2][3]

While Fura-2 remains the gold standard for ratiometric calcium imaging, its polycarboxylate structure makes it a substrate for anion transporters, leading to rapid extrusion from the cytosol or sequestration into organelles.[2] Fura PE-3 addresses this by incorporating a zwitterionic piperazine derivative.[1][2][3] This structural modification prevents recognition by anion transporters without altering the fluorophore's calcium-binding affinity (

) or spectral properties.[1][2][3]

Crucial Distinction: This guide focuses on the Potassium Salt form. Unlike the AM ester, this form is cell-impermeable.[3] It is strictly designed for invasive loading techniques such as whole-cell patch clamp (via the pipette solution) or microinjection.[1][2][3]

© 2026 BenchChem. All rights reserved.

Part 1: Chemical & Photophysical Architecture

The utility of Fura PE-3 lies in its ability to maintain the ratiometric precision of Fura-2 while solving the retention problem.[1][2]

1.1 Structural Mechanism of Action

The "PE-3" suffix refers to the addition of a zwitterionic group.[4] Standard Fura-2 is highly anionic (negative charge).[1][2][3] Many cell types (e.g., smooth muscle, macrophages, CHO cells) possess organic anion transporters that actively pump Fura-2 out of the cytoplasm or into the sarcoplasmic/endoplasmic reticulum.[2][3]

- Fura-2 (Standard): Anionic

  Substrate for transporters

  Signal loss / Artifacts.[1][2][3]

- Fura PE-3: Zwitterionic modification

  Transporter unrecognized

  Cytosolic Retention.[1][3]

1.2 Photophysical Properties

Fura PE-3 retains the classic excitation-shift property of Fura-2.[1][2][3]

- Ca^{2+}-Free State: Excitation maximum at 380 nm.[1][3]
- Ca^{2+}-Bound State: Excitation maximum shifts to 340 nm.[1][3]
- Emission: Constant peak at ~510 nm.
- Isobeystic Point: ~360 nm (Insensitive to Ca^{2+}, useful for concentration verification).[1][2][3]

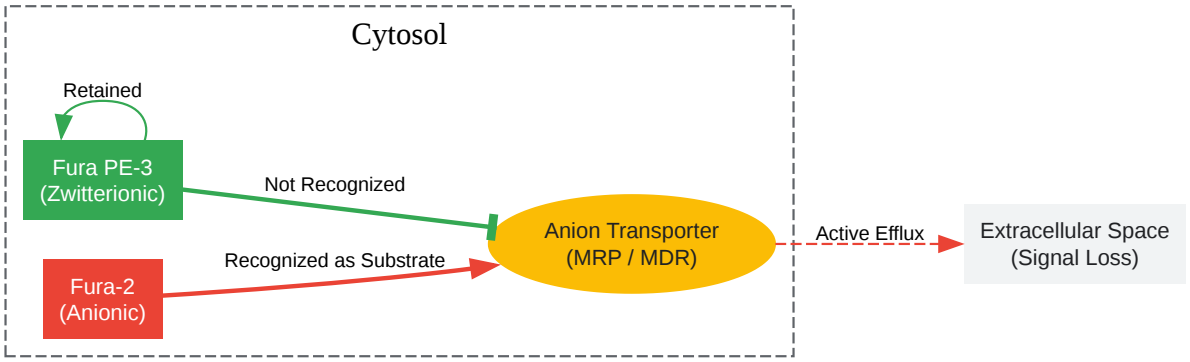
1.3 Technical Specifications Table

© 2026 BenchChem. All rights reserved.

Property	Value	Notes
Dissociation Constant ( )	145 nM	Optimized for cytosolic resting levels (50–200 nM).[1][2][3]
Excitation Maxima	340 nm (Bound) / 380 nm (Free)	Requires dual-excitation switching light source.[1][2][3]
Emission Maximum	510 nm	Green fluorescence.[3]
Solubility	Water / Intracellular Buffer	Highly soluble as K+ salt.[3]
Molecular Weight	~1123.6 (Pentapotassium salt)	Large molecule; diffuses slower than Fura-2.[1][2][3]
Leakage Resistance	High	Retained for hours in patch-clamp experiments.[1][3][5]

Part 2: The Leakage Problem & The PE-3 Solution

The following diagram illustrates the mechanistic difference between standard Fura-2 and Fura PE-3 regarding cellular retention.



Click to download full resolution via product page

Figure 1: Comparative retention mechanism. Fura-2 is actively pumped out by anion transporters, whereas Fura PE-3 evades this transport mechanism due to its zwitterionic structure.[1][2][3]

© 2026 BenchChem. All rights reserved.

Part 3: Methodological Framework (Whole-Cell Patch Clamp)

Since **Fura PE-3 Potassium Salt** is membrane-impermeable, it is most commonly introduced via the patch pipette during whole-cell recording.[1][2][3] This method allows for precise control of the intracellular dye concentration.

3.1 Preparation of Pipette Solution

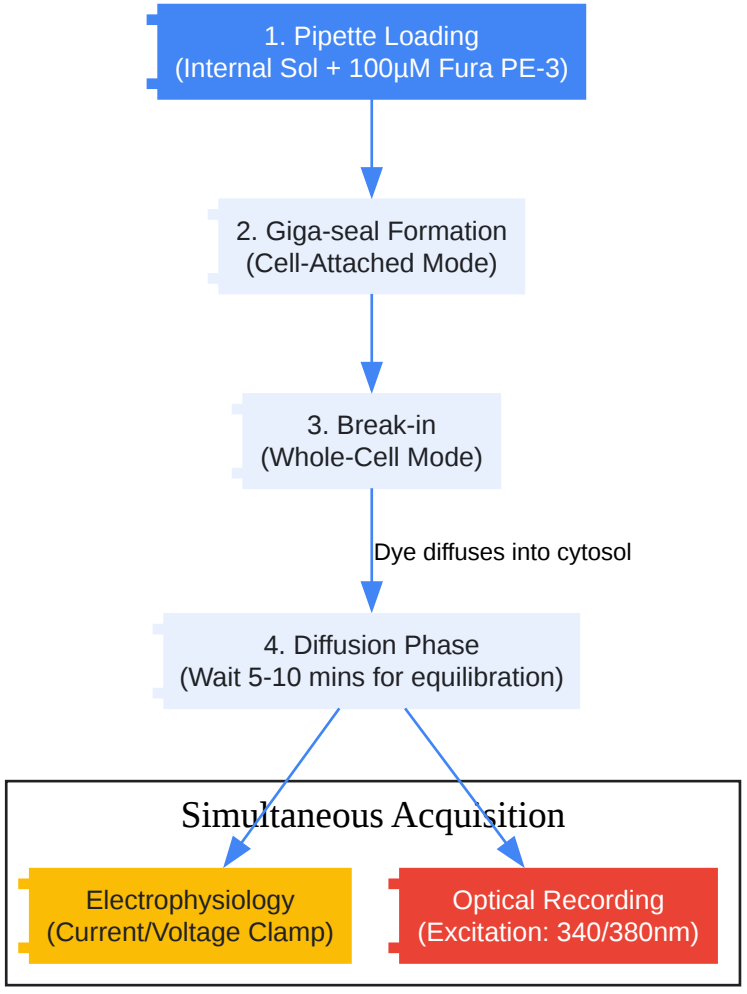
Objective: Create a stable internal solution containing 50–100 µM Fura PE-3.[1][2][3]

- Stock Reconstitution:
  - Dissolve 1 mg of **Fura PE-3 Potassium Salt** in nuclease-free water to create a 10 mM stock.[1][2][3]
  - Note: Do not use DMSO for the salt form; it is water-soluble.[1][3]
  - Aliquot into light-shielded tubes (5 µL) and store at -20°C. Avoid freeze-thaw cycles.
- Internal Solution Formulation:
  - Prepare your standard intracellular pipette solution (e.g., K-Gluconate or Cs-Methanesulfonate based).[1][2][3]
  - Critical Step: Omit EGTA or BAPTA.[3] Fura PE-3 acts as the calcium buffer.[1] Adding high concentrations of EGTA will outcompete the dye and dampen the signal.
  - Add Fura PE-3 stock to a final concentration of 50 µM to 100 µM.[1][2][3]
  - Filter the solution (0.22 µm) to prevent pipette tip clogging.[1][3]

3.2 Experimental Workflow

The following diagram outlines the sequence for simultaneous electrophysiology and calcium imaging.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Experimental workflow for introducing Fura PE-3 via patch pipette. A diffusion period is critical for the dye to equilibrate throughout the cytosolic space.

Part 4: Ratiometric Calibration Protocol

To convert fluorescence ratios (

) into absolute calcium concentrations (

), you must perform a calibration.[1][2][3] The Grynkiewicz equation is the standard mathematical model: [1][2][3]

Where:

- : Dissociation constant (145 nM).[1][2][3]
- : Ratio of fluorescence at 380 nm in zero Ca^{2+} vs. saturating Ca^{2+} (

).[1][2][3]
- : Ratio at zero Ca^{2+}.[1][2][3]
- : Ratio at saturating Ca^{2+}.[1][2][3]

4.1 In Vitro Calibration (Droplet Method)

This method is preferred for patch-clamp experiments as it mimics the optical path without cell variability.[1][2][3]

- Prepare Calibration Solutions:
  - Zero Ca^{2+}: 10 mM EGTA in your intracellular buffer (no added Ca^{2+}).
  - Saturating Ca^{2+}: 10 mM $CaCl_2$ in your intracellular buffer.
  - Add Fura PE-3 (50 µM) to both.[1][2][3]
- Imaging:
  - Place a droplet of "Zero Ca^{2+}" solution on a coverslip. Measure ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

    and

    .[1][2][3] Calculate

    .
  - Place a droplet of "Saturating Ca^{2+}" solution. Measure ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

    and

    .[1][2][3] Calculate

    .

© 2026 BenchChem. All rights reserved.

- Calculate

  :

  - .[1][2][3]

Trustworthiness Check: Ensure the viscosity and pH of your calibration buffers match the intracellular environment, as these factors can slightly alter

.

References

- Vorndran, C., et al. (1995).[2][3] Fura-PE3: A new calcium indicator for intracellular calcium measurements.[1][2][3][5][6][7]Biophysical Journal.[3]
  - Seminal paper describing the synthesis and characteriz
- TefLabs. (n.d.).[1][3] Calcium Indicators: Fura-2 LeakRes (Fura-PE3).
  - (Verified Manufacturer Data).[1][2][3]
- Cayman Chemical. (2023).[1][3] Fura-2 Leakage Resistant (Potassium Salt) Product Information.
  - [1][2][3]
- Neher, E. (1995).[1][3] The use of fura-2 for estimating Ca buffers and Ca fluxes.Neuropharmacology.[3]
  - Foundational text on ratiometric calcium calibration in p
- MedChemExpress. (2024).[1][3] Fura-2 leakage resistant AM and Salt Technical Data.
  - [1][2][3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. caymanchem.com [caymanchem.com]
- 2. caymanchem.com [caymanchem.com]
- 3. caymanchem.com [caymanchem.com]
- 4. US5576433A - Fluorescent calcium indicators targeted to specific intracellular environments - Google Patents [patents.google.com]
- 5. interchim.fr [interchim.fr]
- 6. medchemexpress.com [medchemexpress.com]
- 7. New fluorescent calcium indicators designed for cytosolic retention or measuring calcium near membranes - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Technical Deep Dive: Fura PE-3 Potassium Salt]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b573406/docs#technical-deep-dive-fura-pe-3-potassium-salt]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.